Triisodecyl phosphite CAS number 25448-25-3 technical data

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*Triisodecyl phosphite*
CAS No.:	*25448-25-3*
Cat. No.:	*B1580851*

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An In-depth Technical Guide to **Triisodecyl Phosphite** (CAS: 25448-25-3)

Disclaimer: This technical guide provides information on **Triisodecyl phosphite** (TDP), an industrial chemical. The requested focus on "drug development professionals" and "signaling pathways" is not applicable to this substance, as it is primarily used as a polymer additive and not a pharmaceutical compound. The content has been adapted to reflect its actual industrial applications and properties.

Overview

Triisodecyl phosphite (CAS No. 25448-25-3) is an organophosphorus compound widely utilized in the plastics and polymer industries.[1] It is a versatile chemical that functions primarily as a secondary heat stabilizer, antioxidant, and color stabilizer.[2][3] TDP is valued for its ability to protect a variety of polymers from degradation during high-temperature processing and throughout their service life.[1] It is typically a clear, liquid substance, which allows for easy incorporation into polymer formulations.[1][2] Its chemical formula is C30H63O3P, and it has a molecular weight of approximately 502.79 g/mol .[1][4]

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Chemical Identification and Physical Properties

The fundamental identifiers and physical characteristics of **Triisodecyl phosphite** are summarized below.

Property	Value	Source(s)
CAS Number	25448-25-3	[1][2][3]
EC Number	246-998-3	[2][5]
Molecular Formula	C30H63O3P	[1][2][3]
Molecular Weight	502.79 g/mol (approx. 502.8 g/mol)	[1][3][4]
IUPAC Name	tris(8-methylnonyl) phosphite	[3]
Synonyms	Phosphorous Acid Triisodecyl Ester	[5][6]
Physical State	Clear Liquid	[1][2][5]
Density	0.884 g/mL at 25 °C	[4]
Boiling Point	166 °C (lit.)	[4]
Flash Point	>113 °C (>230 °F)	[4]
Refractive Index	n20/D 1.46 (lit.)	

Technical Specifications

The following table outlines typical technical specifications for commercial grades of **Triisodecyl phosphite**.

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Parameter	Value	Source(s)
Appearance	Homogenous clear liquid @ 20-25 ºC	[5]
Acid Value	≤0.10 mg KOH/g	[5][7]
Color	≤50 Hazen / APHA	[5][7]
Phosphorus Content	6.2%	[7]
Purity	>95.0% (NMR)	[8]

Chemical Properties and Reactivity

Triisodecyl phosphite's utility is defined by its chemical reactivity.

- Hydrolysis: The compound is sensitive to moisture.[1][2] In the presence of water, it undergoes hydrolysis to produce phosphorous acid and isodecanol.[1][2][3] This necessitates careful handling and storage in dry conditions to maintain its efficacy.[1][5]
- Oxidation: As a phosphite ester, it can be oxidized to the corresponding triisodecyl phosphate.[3] This reaction is key to its function as an antioxidant.
- Reactivity: It reacts with strong acids and bases.[2]

Synthesis and Manufacturing

Industrial Synthesis Protocol

The industrial production of **Triisodecyl phosphite** is most commonly achieved through the esterification of phosphorus trichloride (PCl3) with isodecanol.[1][2]

Methodology:

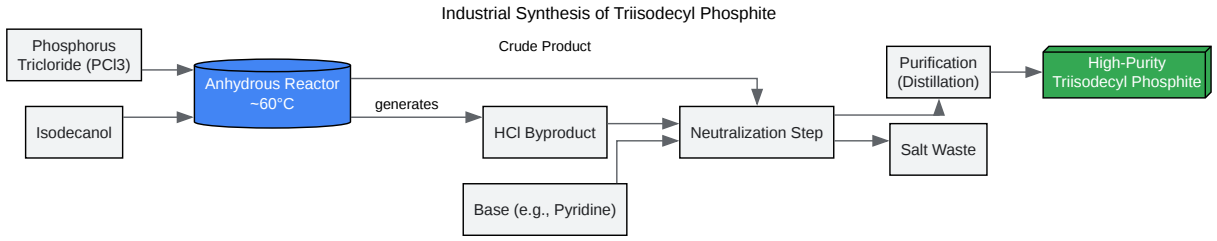
- Reactant Charging: Isodecanol is charged into a reaction vessel under controlled, anhydrous conditions to prevent premature hydrolysis.[1][2]
- Reaction: Phosphorus trichloride is added to the isodecanol. Studies have identified optimal reaction conditions to be a temperature of approximately 60°C and a molar ratio of isodecyl

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alcohol to PCl3 of 3.1:1, which can yield up to 96.8% productivity.[2]

- Neutralization: The reaction generates hydrochloric acid (HCl) as a byproduct. A base, such as pyridine, is often used to neutralize the acid.[1][2]

- Purification: Post-reaction, the mixture undergoes purification, typically via distillation, to remove unreacted starting materials and byproducts, ensuring a high-purity final product.[3]



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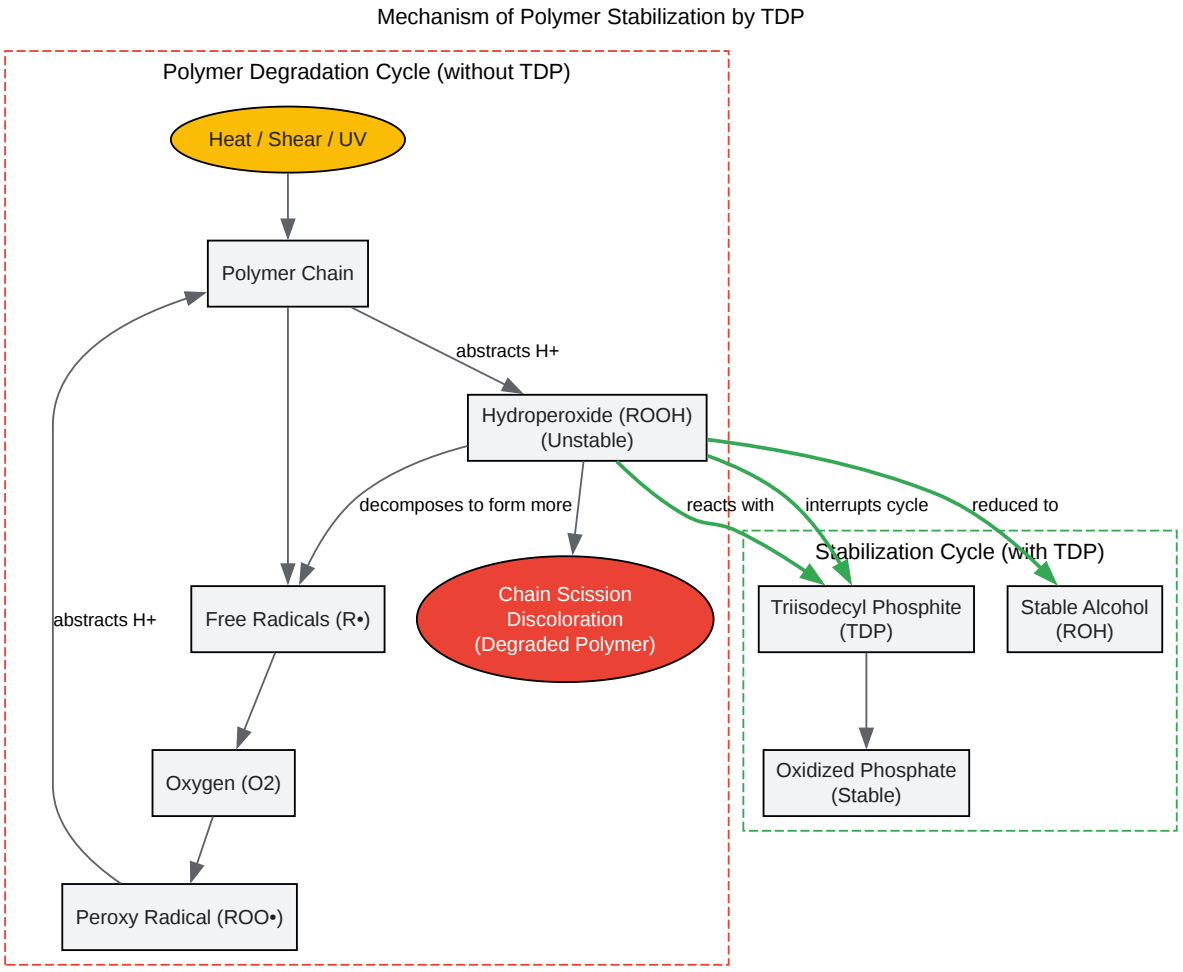
*A simplified workflow for the industrial synthesis of **Triisodecyl phosphite**.*

Mechanism of Action in Polymers

Triisodecyl phosphite functions as a secondary stabilizer, often working synergistically with primary stabilizers like metal soaps in PVC.[1] Its primary mechanism involves interrupting degradation pathways initiated by heat and oxygen during polymer processing.[1]

As a phosphite antioxidant, it scavenges free radicals and decomposes hydroperoxides, which are key intermediates in the oxidative degradation of polymers.[3] By converting hydroperoxides into non-radical, stable products, it prevents the chain reactions that lead to polymer chain scission, cross-linking, discoloration, and loss of physical properties.[1]

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Logical diagram of TDP's role in interrupting polymer oxidative degradation.

Applications

Triisodecyl phosphite is a versatile additive used across a wide range of polymers.[1]

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- Polymer Stabilization: It serves as a heat and color stabilizer in materials such as Polyvinyl Chloride (PVC), Acrylonitrile Butadiene Styrene (ABS), Polyethylene Terephthalate (PET), Polycarbonate (PC), and Polyurethanes (PU).[1][2][5]
- Antioxidant: It functions as an antioxidant to prevent oxidative degradation during processing.[2][3] This is particularly important for plastics like ABS.[1]
- Other Uses: It can also act as a plasticizer to improve flexibility and melt flow, a chemical reaction regulator, and a UV stabilizer in certain applications.[1] It is also recommended for use in PE, PP, and SBS plastics.[9]

Safety and Handling

Hazard Identification

Triisodecyl phosphite presents several hazards that require careful management.

Hazard Type	GHS Classification & Statement	Source(s)
Skin Contact	H315: Causes skin irritation. H317: May cause an allergic skin reaction.	[6][10]
Eye Contact	H319: Causes serious eye irritation.	[10][11]
Inhalation	H335: May cause respiratory irritation.	[10][11]
Mutagenicity	H340: May cause genetic defects.	[10]

Note: GHS classifications can vary by jurisdiction and supplier. The most severe reported classifications are listed.

Recommended Handling and PPE

Proper handling procedures are crucial to ensure safety.

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- Ventilation: Handle in a well-ventilated area, using local exhaust ventilation to prevent the generation of vapor or mist.[12]
- Personal Protective Equipment (PPE):
  - Gloves: Wear protective gloves.[6]
  - Eye Protection: Use tightly fitting safety goggles.[12]
  - Clothing: Wear impervious clothing to prevent skin contact.[12]
- Storage: Store in a cool, dry, and well-ventilated area in a tightly closed container.[5] Protect from moisture and keep away from heat sources and oxidizing agents.[5]

First Aid Measures

- If Inhaled: Move the person to fresh air.[6]
- In Case of Skin Contact: Immediately take off contaminated clothing and wash the affected area with plenty of soap and water. If irritation or a rash occurs, seek medical attention.[6]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do.[11]
- If Swallowed: Rinse mouth. Do not induce vomiting. Seek medical advice.[6][12]

Toxicological and Ecological Information

- Acute Toxicity: The oral LD50 in rats is reported as >5 g/kg, indicating low acute oral toxicity.[6]
- Ecological Information: There is limited publicly available data on the toxicity of **Triisodecyl phosphite** to aquatic life, as well as its persistence, degradability, and bioaccumulative potential.[12] Further research is needed to fully understand its environmental fate.[3]

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References

- 1. nbinno.com [nbinno.com]
- 2. Triisodecyl phosphite (25448-25-3) for sale [vulcanchem.com]
- 3. Buy Triisodecyl phosphite (EVT-290784) | 25448-25-3 [evitachem.com]
- 4. Triisodecyl phosphite (TDP Doverphos 6) | C30H63O3P - BuyersGuideChem [buyersguidechem.com]
- 5. Triisodecyl Phosphite | CAS: 25448-25-3) | Vesta Chemicals bv [vestachem.com]
- 6. tcichemicals.com [tcichemicals.com]
- 7. vestachem.com [vestachem.com]
- 8. Triisodecyl Phosphite | 25448-25-3 | Tokyo Chemical Industry UK Ltd. [tcichemicals.com]
- 9. specialchem.com [specialchem.com]
- 10. Triisodecyl phosphite | C30H63O3P | CID 117488 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. angenechemical.com [angenechemical.com]
- 12. echemi.com [echemi.com]

- To cite this document: BenchChem. [Triisodecyl phosphite CAS number 25448-25-3 technical data]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1580851/docs#triisodecyl-phosphite-cas-number-25448-25-3-technical-data]

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